

Isopentyl Octanoate: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Isopentyl octanoate*

Cat. No.: *B1206500*

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Authored for researchers, scientists, and drug development professionals, this document provides a comprehensive technical overview of **isopentyl octanoate**, covering its chemical properties, synthesis, and applications.

Isopentyl octanoate (also known as isoamyl octanoate) is the ester formed from the condensation of isopentyl alcohol and octanoic acid. It is a colorless liquid with a fruity aroma, reminiscent of bananas. This compound and similar esters are of significant interest in various scientific and industrial fields, including flavor and fragrance, food preservation, and pharmaceuticals.

Core Chemical and Physical Properties

Isopentyl octanoate is characterized by the following properties. The quantitative data is summarized for clarity.

Property	Value	Reference
CAS Number	2035-99-6	
Molecular Formula	C13H26O2	
Molecular Weight	214.35 g/mol	
Appearance	Colorless liquid	
Odor	Fruity, banana-like	[1]
Boiling Point	267-268 °C	
Density	~0.861 g/mL at 25 °C	

Synthesis of Isopentyl Octanoate

Isopentyl octanoate can be synthesized through both chemical and enzymatic methods. The classical approach is the Fischer esterification, while enzymatic synthesis offers a greener alternative.

Chemical Synthesis: Fischer Esterification

This acid-catalyzed esterification is a common method for producing **isopentyl octanoate**. The following is a representative protocol adapted from the synthesis of similar esters.[2][3][4][5]

Experimental Protocol:

- **Reactant Preparation:** In a round-bottom flask equipped with a magnetic stirrer, combine isopentyl alcohol (1 molar equivalent) and octanoic acid (1-1.5 molar equivalents).
- **Catalyst Addition:** Slowly add a catalytic amount of concentrated sulfuric acid (e.g., 1-2% of the total reactant volume) to the mixture while stirring. This process is exothermic.
- **Reflux:** Attach a reflux condenser to the flask and heat the mixture to reflux for 1-2 hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Work-up and Neutralization:** After cooling to room temperature, transfer the mixture to a separatory funnel. Wash the organic layer sequentially with water, a saturated sodium

bicarbonate solution (to neutralize the acidic catalyst and any unreacted octanoic acid), and finally with brine.[4]

- **Drying and Purification:** Dry the organic layer over an anhydrous salt such as magnesium sulfate or sodium sulfate. Filter to remove the drying agent. The crude product is then purified by fractional distillation under reduced pressure to yield pure **isopentyl octanoate**.

Fig. 1: Workflow for the chemical synthesis of **isopentyl octanoate** via Fischer esterification.

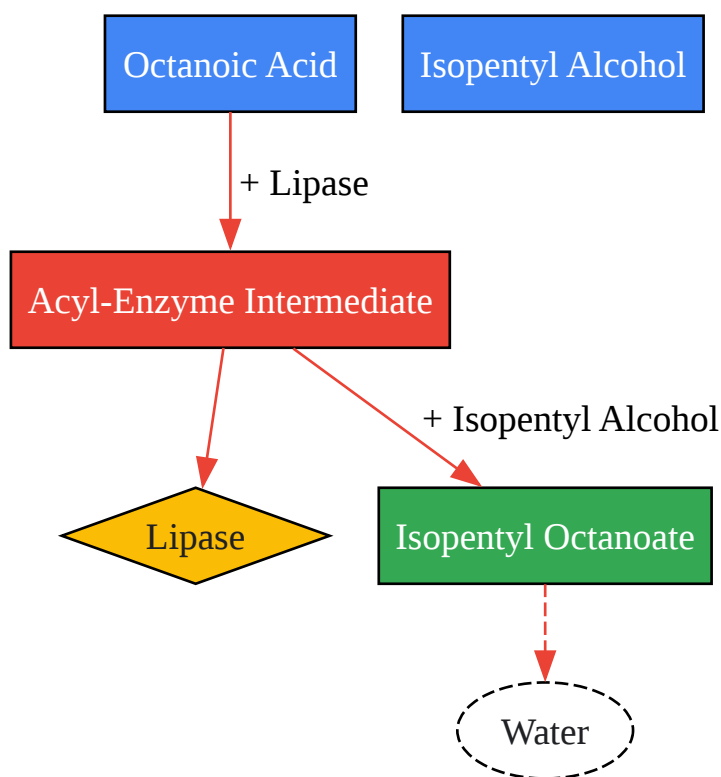
Enzymatic Synthesis

Lipase-catalyzed esterification is an increasingly popular method due to its mild reaction conditions and high selectivity.[6]

Experimental Principles:

This method typically involves the use of an immobilized lipase, such as from *Candida antarctica* or *Thermomyces lanuginosus*, in a solvent-free system or an organic solvent.[7][8]

The key parameters to optimize include temperature, substrate molar ratio, enzyme concentration, and water content.[6] The reaction proceeds by the lipase activating the carboxylic acid to form an acyl-enzyme intermediate, which is then attacked by the alcohol to form the ester.



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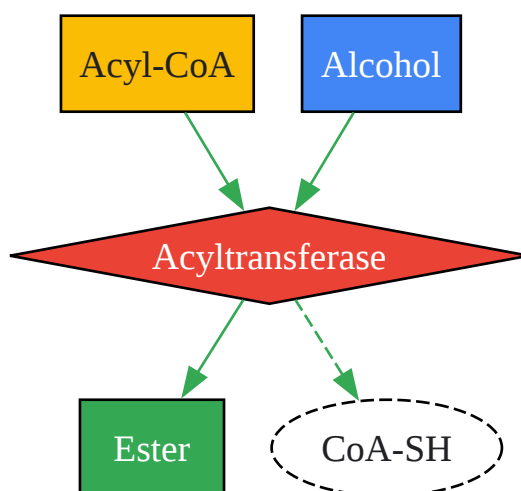
Fig. 2: Simplified mechanism of lipase-catalyzed synthesis of **isopentyl octanoate**.

Biological Context and Applications

While **isopentyl octanoate** itself is not a central signaling molecule, its constituent parts and general class of compounds have relevance in biological systems and drug development.

General Ester Biosynthesis

In biological systems, esters are synthesized by acyltransferases.^[9] This process involves the transfer of an acyl group from an activated acyl donor, typically a thioester like Acetyl-CoA, to an alcohol. This is a fundamental process in the biosynthesis of various flavor and aroma compounds in plants and microbes.



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Fig. 3: General pathway for the biosynthesis of esters by acyltransferases.

Potential Applications in Drug Development

- **Pharmaceutical Excipient:** **Isopentyl octanoate** can be used as a solvent or excipient in pharmaceutical formulations to improve the solubility and bioavailability of active pharmaceutical ingredients (APIs).[10] Its ester nature can enhance the sensory properties of topical formulations.[11]
- **Antimicrobial Properties:** Esters of fatty acids are known to possess antimicrobial properties. **Isopentyl octanoate** has been noted for its potential to inhibit the growth of certain bacteria and fungi, suggesting its use as a food preservative or in topical antimicrobial formulations. [10] Further research is needed to determine its minimum inhibitory concentrations (MICs) against a wide range of pathogenic microorganisms.
- **Prodrug Strategies:** The octanoate moiety is a medium-chain fatty acid. Octanoate itself can influence cellular metabolism, such as stimulating the accumulation of triacylglycerol.[12] While not a direct signaling molecule in the classical sense, the conjugation of drugs to fatty acids is a strategy used to modify their pharmacokinetic properties.

Conclusion

Isopentyl octanoate is a versatile ester with well-established applications in the flavor and fragrance industries and growing potential in the pharmaceutical sector. Its synthesis is

achievable through both robust chemical methods and greener enzymatic routes. For drug development professionals, its utility as an excipient and its potential antimicrobial properties warrant further investigation. Understanding the fundamental synthesis and biological context of this and similar esters can open new avenues for formulation science and therapeutic applications.

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